

# In-Depth Technical Guide: Fluorescein-triazole-PEG5-DOTA

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## Compound of Interest

Compound Name: Fluorescein-triazole-PEG5-DOTA

Cat. No.: B15603741

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## Introduction

**Fluorescein-triazole-PEG5-DOTA** is a heterobifunctional molecule designed for advanced applications in biomedical research, particularly in the fields of molecular imaging and targeted drug delivery. This compound incorporates three key functional moieties:

- **Fluorescein:** A widely used and well-characterized fluorophore that enables detection via fluorescence-based techniques.
- **DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid):** A macrocyclic chelator with a high affinity for various metal ions. This allows for the stable incorporation of radionuclides for nuclear imaging (PET, SPECT) or radiotherapy, or paramagnetic ions for magnetic resonance imaging (MRI).
- **PEG5 (pentaethylene glycol):** A flexible, hydrophilic polyethylene glycol linker that enhances aqueous solubility, reduces non-specific binding, and improves the pharmacokinetic profile of the molecule.

- Triazole: A stable five-membered heterocyclic ring formed via a "click chemistry" reaction, which serves to covalently link the fluorescein and PEG-DOTA components.

This unique combination of functionalities makes **Fluorescein-triazole-PEG5-DOTA** a versatile platform for the development of multimodal imaging agents and targeted therapeutics.

## Physicochemical Properties

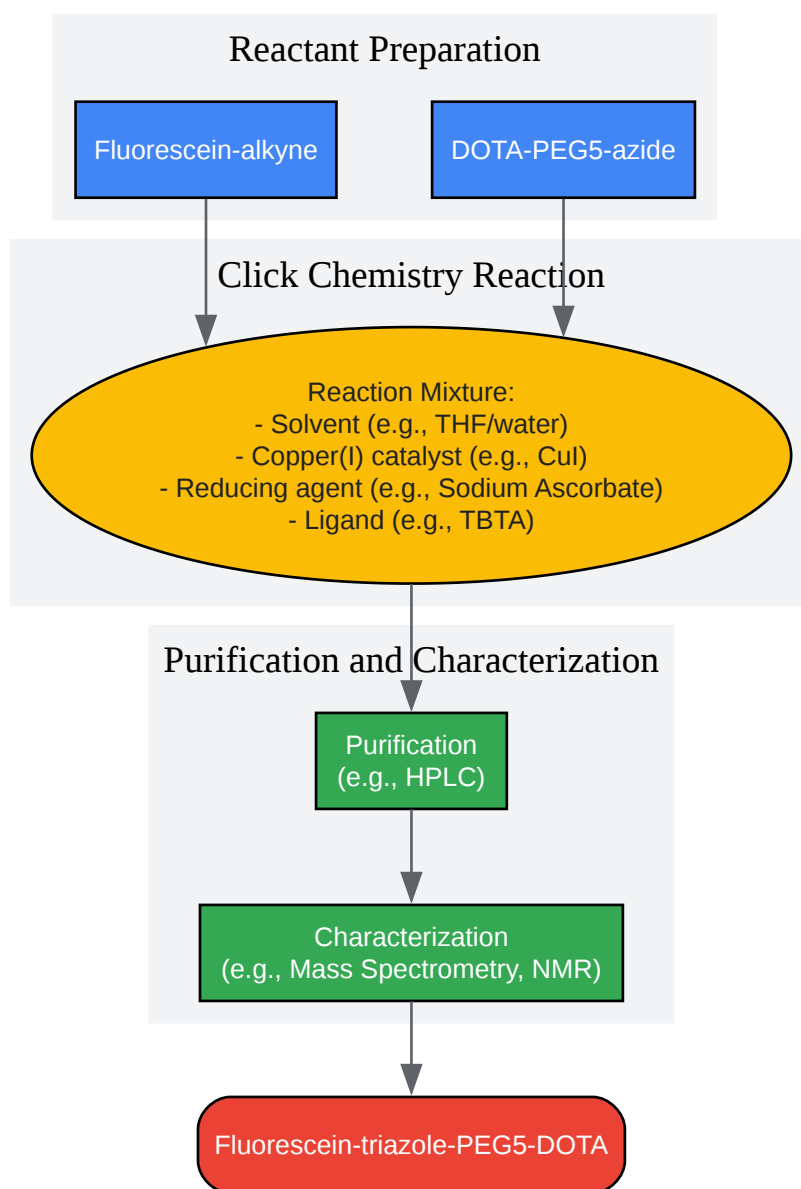
The fundamental physicochemical properties of **Fluorescein-triazole-PEG5-DOTA** are summarized in the table below. It is important to note that while the molecular formula and weight are well-defined, specific experimental data for properties such as solubility and spectral characteristics are not readily available in the public domain and should be determined empirically.

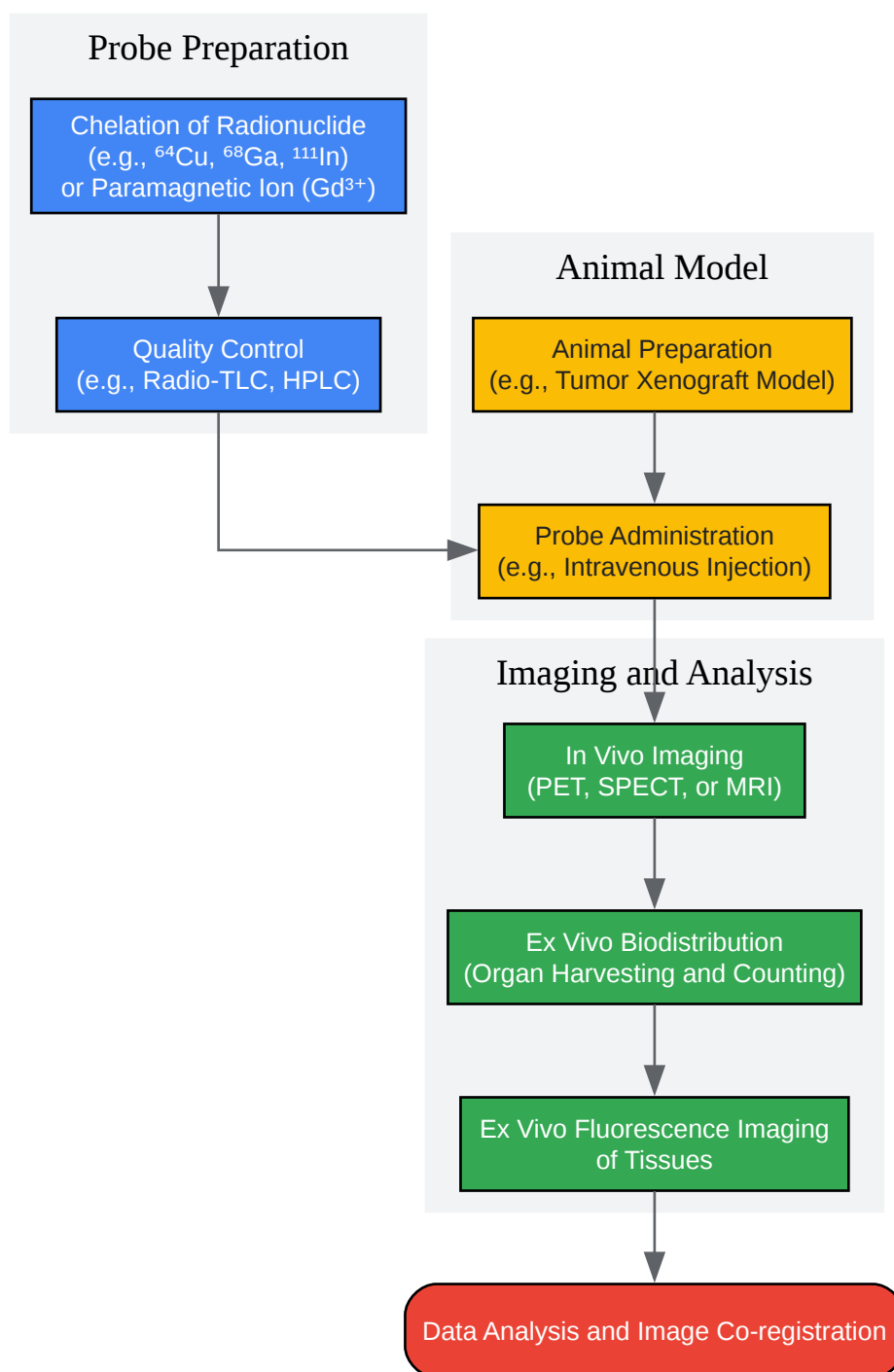
Property	Value	Source
Molecular Formula	C <sub>67</sub> H <sub>79</sub> N <sub>11</sub> O <sub>18</sub> S	[1]
Molecular Weight	1358.5 g/mol	[1]
Appearance	White Solid (typical for similar PEGylated compounds)	Inferred
Purity	Typically >90-98% (as supplied by commercial vendors)	[1][2]
Storage	-20°C, protected from light and moisture	[1][2]
Solubility	Expected to be soluble in water and common organic solvents like DMSO and DMF due to the hydrophilic PEG linker. However, the exact solubility should be experimentally determined.	Inferred

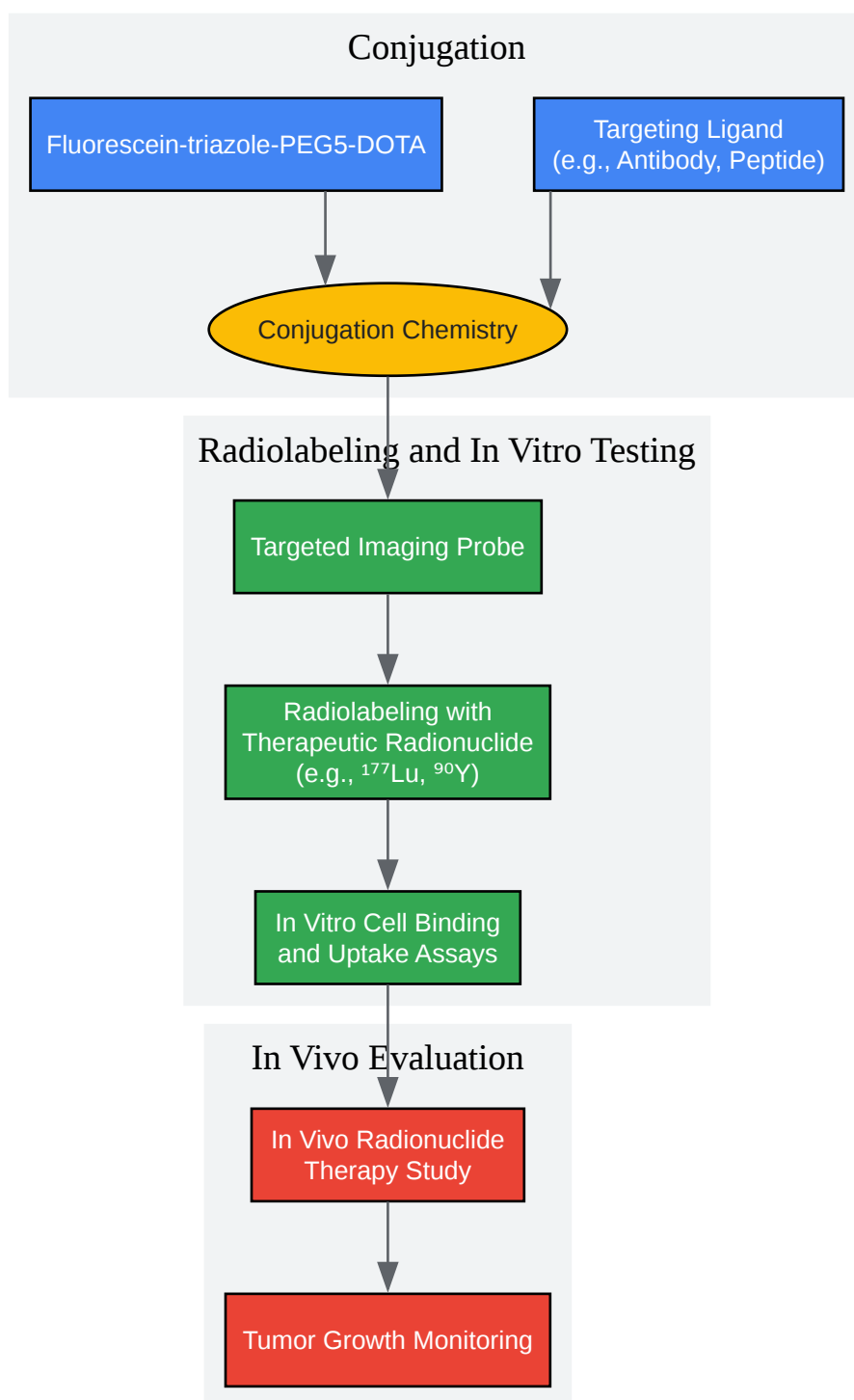
## Synthesis

While a specific, detailed protocol for the synthesis of **Fluorescein-triazole-PEG5-DOTA** is not published, the structure strongly indicates a synthetic route based on the highly efficient and specific copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".<sup>[3][4]</sup> This would involve the reaction between an alkyne-functionalized fluorescein and an azide-functionalized DOTA-PEG derivative (or vice versa).

A proposed synthetic workflow is outlined below.







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## References

- [1. Fluorescein-triazole-PEG5-DOTA | BroadPharm \[broadpharm.com\]](#)
- [2. Fluorescein-triazole-PEG5-DOTA - Ruixibiotech \[ruixibiotech.com\]](#)
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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